

Isoflucypram: A Technical Guide to Solubility in Organic Solvents

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Compound of Interest

Compound Name: *Isoflucypram*

Cat. No.: B6594648

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Introduction

Isoflucypram is a novel pyrazole-carboxamide fungicide developed by Bayer CropScience.^[1] As a succinate dehydrogenase inhibitor (SDHI), it plays a crucial role in the control of a broad spectrum of fungal pathogens in cereal crops.^[1] Understanding the solubility of **isoflucypram** in various organic solvents is fundamental for developing stable and effective formulations, designing analytical methods, and conducting toxicological and environmental fate studies. This technical guide provides a comprehensive overview of the solubility of **isoflucypram** in organic solvents, details the experimental protocols for its determination, and illustrates key concepts through logical diagrams.

Quantitative Solubility Data

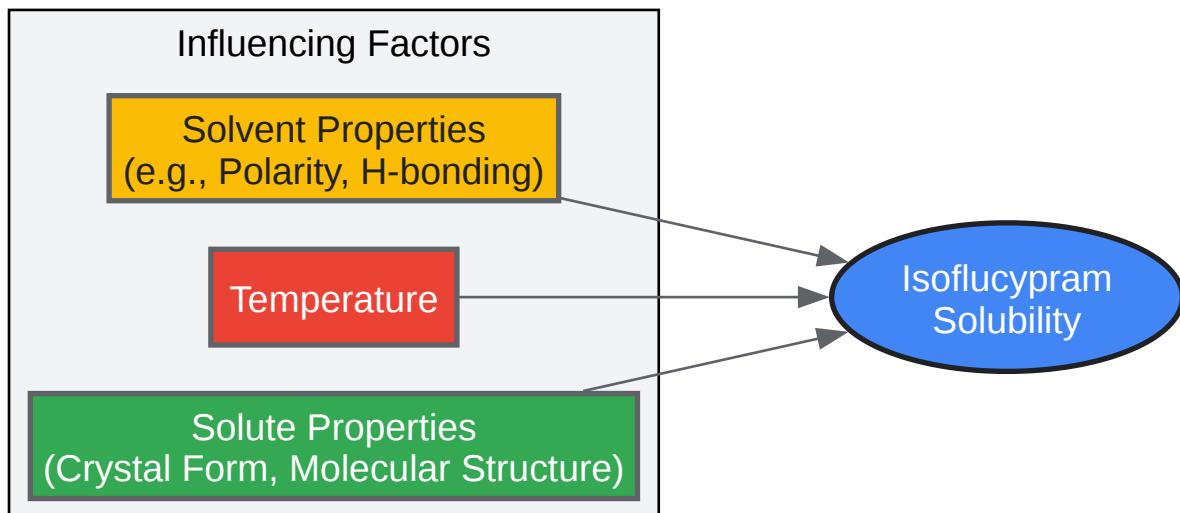
The solubility of **isoflucypram** has been determined in a range of aqueous and organic solvents. The data, primarily sourced from regulatory and evaluation data, is summarized below. All measurements were conducted at 20°C.

Solvent	Solubility (g/L)	Temperature (°C)	Data Quality
Water (pH 7)	0.0018	20	Verified
n-Heptane	1.2	20	Verified
Toluene	97	20	Verified
Organic Solvents (general)	> 250	20	Verified

Data sourced from the Pesticide Properties DataBase (PPDB).[\[1\]](#)

Factors Influencing Solubility

The solubility of a compound like **isoflucypram** is not an intrinsic constant but is influenced by several factors. For researchers and formulation scientists, understanding these factors is key to manipulating and predicting its behavior in different solvent systems. The primary determinants include the physicochemical properties of both the solute (**isoflucypram**) and the solvent, as well as extrinsic conditions like temperature.



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Caption: Key factors influencing the solubility of **isoflucypram**.

Experimental Protocol for Solubility Determination

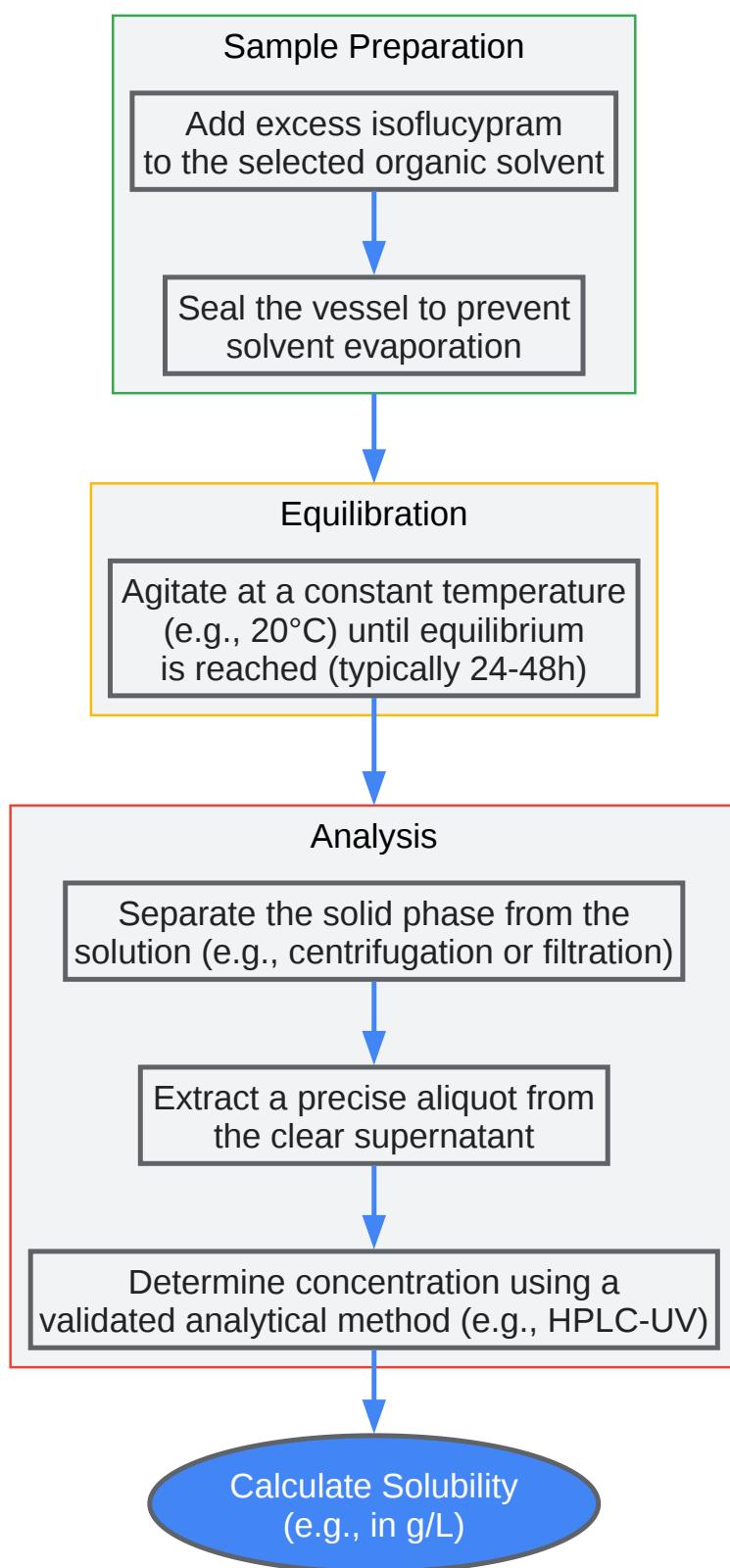
The determination of a compound's solubility is a critical experimental procedure in its physicochemical characterization. The internationally recognized OECD Guideline 105, specifically the "Flask Method," is a standard protocol for determining the water and organic solvent solubility of substances. This method is suitable for compounds with solubilities above 10-2 g/L.

Principle of the Flask Method

The flask method involves saturating a solvent with the test substance at a specific temperature and then measuring the concentration of the substance in the saturated solution. Equilibrium is achieved by agitating the solvent with an excess of the substance over a defined period.

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for determining the solubility of **isoflucypram** in an organic solvent using the flask method.

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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